

# In-depth Technical Guide: AH 8529

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AH 8529

Cat. No.: B162177

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Disclaimer: This document summarizes the currently available public information on **AH 8529**. A comprehensive review of scientific literature and databases reveals a significant lack of in-depth research on this compound. The physiological, toxicological, and pharmacological properties of **AH 8529** are largely unknown.<sup>[1]</sup> This guide should be used for informational purposes only and is not a substitute for rigorous experimental investigation.

## Introduction

**AH 8529** is classified as an opioid and is primarily available as an analytical reference standard for research and forensic applications.<sup>[1]</sup> Its formal chemical name is 4-chloro-N-[[1-(dimethylamino)cyclohexyl]methyl]-benzamide.<sup>[1]</sup> Due to the limited publicly available data, this guide will present the known physicochemical properties and a generalized overview of opioid signaling pathways, which may or may not be directly applicable to **AH 8529**.

## Physicochemical Properties

The following table summarizes the known quantitative data for **AH 8529**, primarily sourced from its supplier, Cayman Chemical.

Property	Value	Reference
Chemical Formula	C <sub>16</sub> H <sub>23</sub> ClN <sub>2</sub> O	[1]
Formula Weight	294.8 g/mol	[1]
CAS Number	41805-00-9	[1]
UV Maximum Absorption (λ <sub>max</sub> )	234 nm	[1]
Solubility in DMF	50 mg/mL	[1]
Solubility in DMSO	30 mg/mL	[1]
Solubility in Ethanol	50 mg/mL	[1]
Solubility in Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]

## Spectral Data

Detailed spectral data for **AH 8529** is not readily available in the public domain. Cayman Chemical indicates that Gas Chromatography-Mass Spectrometry (GC-MS) data for their forensic drug standards are available in a searchable spectral library.[1][2] Access to this library typically requires registration and may be restricted to qualified institutions.[2][3]

### Experimental Protocol: General Gas Chromatography-Mass Spectrometry (GC-MS) for Novel Psychoactive Substances

The following is a generalized protocol for the analysis of novel psychoactive substances like **AH 8529** by GC-MS. The exact parameters would require optimization for this specific compound.

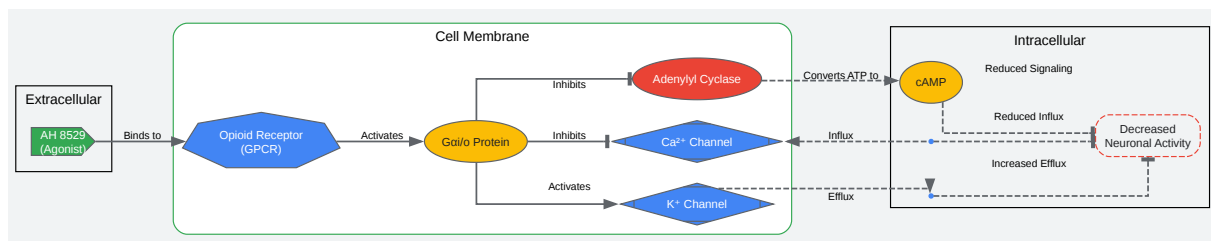
- **Sample Preparation:** A solution of **AH 8529** is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol).
- **Injection:** A small volume (typically 1 µL) of the sample solution is injected into the GC inlet, which is heated to ensure vaporization.

- **Gas Chromatography:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column's stationary phase separates the components of the sample based on their boiling points and interactions with the stationary phase.
- **Mass Spectrometry:** As the separated components elute from the GC column, they enter the mass spectrometer.
- **Ionization:** The molecules are ionized, typically by electron impact (EI), causing them to fragment in a reproducible manner.
- **Mass Analysis:** The resulting charged fragments are separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The detector records the abundance of each fragment at each  $m/z$ .
- **Data Analysis:** The resulting mass spectrum, a plot of ion intensity versus  $m/z$ , serves as a molecular fingerprint that can be compared to spectral libraries for identification.

## Potential Mechanism of Action and Signaling

As **AH 8529** is categorized as an opioid, it is presumed to interact with opioid receptors.<sup>[1][4]</sup> However, its specific receptor affinity ( $\mu$ ,  $\delta$ , or  $\kappa$ ), efficacy (agonist, antagonist, or partial agonist), and downstream signaling effects have not been documented in publicly available literature.

The diagram below illustrates a generalized signaling pathway for a G-protein coupled opioid receptor upon activation by an agonist.

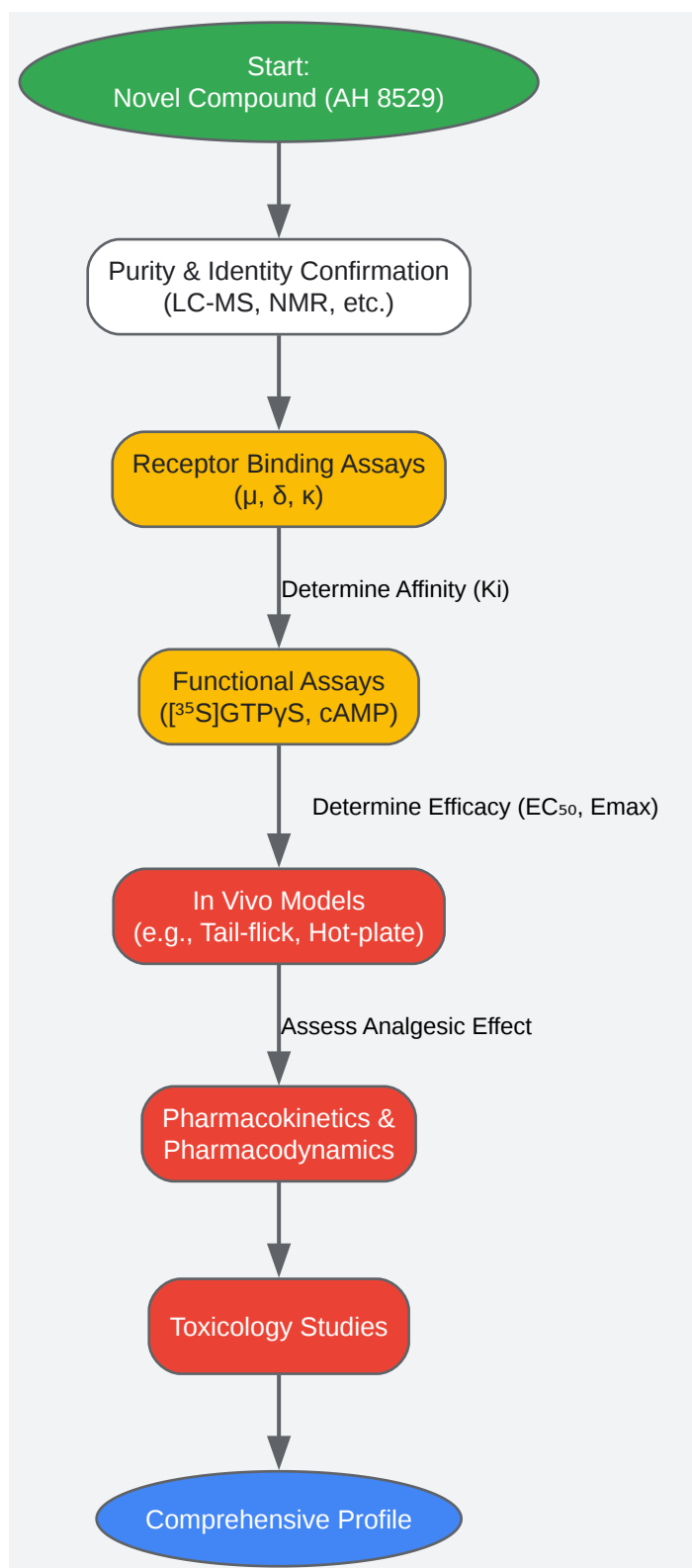


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Caption: Generalized Opioid Receptor Signaling Pathway.

#### Workflow for Characterizing a Novel Opioid Compound

The following diagram outlines a logical workflow for the initial characterization of a novel opioid compound like **AH 8529**.



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Caption: Experimental Workflow for Opioid Characterization.

## Conclusion

**AH 8529** is a synthetic compound categorized as an opioid, available as a reference standard. While basic physicochemical data is available, a thorough understanding of its spectral properties, pharmacological activity, and mechanism of action is absent from the public scientific literature. The provided diagrams of a generalized opioid signaling pathway and an experimental workflow for characterization are intended to serve as a guide for researchers investigating **AH 8529** or similar novel compounds. Further empirical studies are necessary to elucidate the specific biological activities of **AH 8529**.

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## References

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